

An In-depth Technical Guide to 2-Amino-5-(diethylamino)toluene Monohydrochloride

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Compound of Interest

Compound Name:	2-Amino-5-(diethylamino)toluene Monohydrochloride
Cat. No.:	B145706

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino-5-(diethylamino)toluene Monohydrochloride, also known by its commercial name Color Developing Agent CD-2, is a substituted aromatic amine with the CAS number 2051-79-8.[1][2][3][4] Primarily, its application lies within the realm of photographic processing as a key component in the development of chromogenic films and papers. This technical guide provides a comprehensive review of the existing literature on **2-Amino-5-(diethylamino)toluene Monohydrochloride**, focusing on its chemical and physical properties, a probable synthesis route, its mechanism of action in color development, and available analytical and safety data. It is important to note that while this compound is well-documented in the context of chemical applications, there is a significant lack of publicly available information regarding its use in drug development, its biological activities, or its interaction with biological signaling pathways.

Chemical and Physical Properties

2-Amino-5-(diethylamino)toluene Monohydrochloride is an organic salt that typically appears as a white to brown crystalline powder.[5][6] It is soluble in water. The chemical and physical properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	4-(Diethylamino)-2-methylaniline hydrochloride	[1]
Synonyms	Color developer CD-2; N,N-diethyl-2-methyl-1,4-phenylenediamine hydrochloride; 4-(N,N-diethyl)-2-Methylphenylenediamine hydrochloride	[5]
CAS Number	2051-79-8	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₁₉ ClN ₂	[5]
Molecular Weight	214.74 g/mol	[6]
Appearance	White to brown powder/crystals	[5]
Melting Point	250 °C (decomposition)	[5]
Purity (HPLC)	>98.0%	[7]
Solubility	Soluble in water	

Synthesis

While detailed, peer-reviewed experimental protocols for the synthesis of **2-Amino-5-(diethylamino)toluene Monohydrochloride** are not readily available in the scientific literature, a probable synthetic route can be inferred from standard organic chemistry principles and related syntheses. The likely precursor for this molecule is N,N-diethyl-m-toluidine. The synthesis would involve a two-step process: nitrosation followed by reduction.

Experimental Protocol: A Probable Synthesis Route

Step 1: Nitrosation of N,N-diethyl-m-toluidine

- Dissolve N,N-diethyl-m-toluidine in an acidic aqueous solution, typically using hydrochloric acid, and cool the mixture to 0-5 °C in an ice bath.
- Slowly add a chilled aqueous solution of sodium nitrite (NaNO₂) dropwise to the cooled amine solution while maintaining the low temperature.
- The reaction of the secondary amine with nitrous acid (formed in situ from NaNO₂ and HCl) leads to the formation of an N-nitrosoamine intermediate.

Step 2: Reduction of the Nitroso Intermediate

- The resulting N-nitrosoamine intermediate is then reduced to the corresponding primary amine. A common method for this reduction is the use of a reducing agent such as zinc dust in an acidic medium or catalytic hydrogenation.
- After the reduction is complete, the reaction mixture is worked up to isolate the free base, 2-Amino-5-(diethylamino)toluene.

Step 3: Formation of the Monohydrochloride Salt

- The isolated free base is dissolved in a suitable organic solvent.
- Anhydrous hydrogen chloride gas or a solution of HCl in an organic solvent is then added to precipitate the desired **2-Amino-5-(diethylamino)toluene Monohydrochloride** salt.
- The resulting solid is collected by filtration, washed with a cold solvent, and dried under vacuum.



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Caption: Probable synthesis pathway for **2-Amino-5-(diethylamino)toluene**

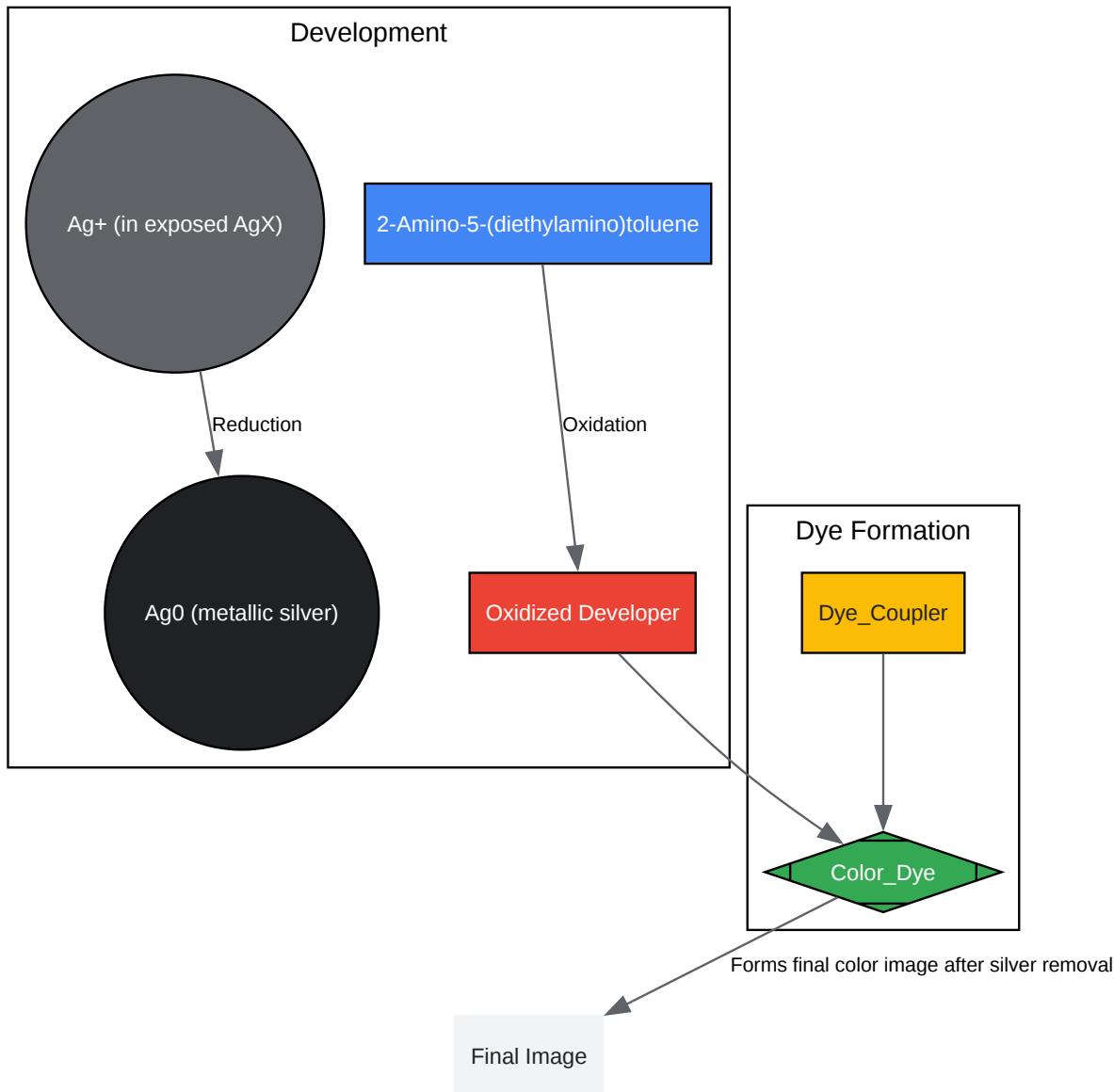
Monohydrochloride.

Application in Color Photography

The primary and most well-documented application of **2-Amino-5-(diethylamino)toluene Monohydrochloride** (CD-2) is as a color developing agent in chromogenic photography.^[1] In this process, the developer reduces exposed silver halide crystals in the photographic emulsion to metallic silver.

Mechanism of Action in Color Development

- Reduction of Silver Halide: In the alkaline developer solution, 2-Amino-5-(diethylamino)toluene donates electrons to reduce the silver ions (Ag^+) in the exposed silver halide crystals to metallic silver (Ag^0), forming the black and white part of the image.
- Oxidation of the Developer: In this process, the 2-Amino-5-(diethylamino)toluene molecule is oxidized.
- Dye Formation: The oxidized form of the developer is highly reactive and subsequently couples with dye couplers present in the different layers of the photographic emulsion. This coupling reaction forms stable dye molecules. Each layer of the film contains different dye couplers, which, upon reaction with the oxidized developer, form cyan, magenta, and yellow dyes, respectively.
- Bleaching and Fixing: In subsequent steps, the metallic silver is bleached (oxidized back to silver ions) and then removed from the emulsion along with any unexposed silver halide, leaving behind the final color dye image.



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Caption: Simplified workflow of the role of CD-2 in chromogenic photographic development.

Analytical Data

Detailed analytical data such as NMR is not readily available in public databases. However, infrared and mass spectrometry data have been reported.

Infrared Spectroscopy

The National Institute of Standards and Technology (NIST) has published an infrared spectrum for 2-Amino-5-diethylamino-toluene monohydrochloride.[2][3][4] The spectrum shows characteristic peaks for aromatic amines.

Mass Spectrometry

The mass spectrum for the free base, 2-Amino-5-(diethylamino)toluene ($C_{11}H_{18}N_2$), is available in the PubChem database.[8]

Ion Type	m/z
Molecular Ion $[M]^+$	178
Major Fragment Ions	163, 134

Biological Activity and Toxicology

Biological Activity

There is a notable absence of published research on the biological activity of **2-Amino-5-(diethylamino)toluene Monohydrochloride** in the context of drug discovery or as a research tool in biology. Searches for its activity in biological assays or its effects on signaling pathways have not yielded relevant results. The designation "CD-2" should not be confused with the "Cluster of Differentiation 2" (CD2) protein, which is a cell adhesion molecule found on T-cells and is entirely unrelated.[9][10][11]

Toxicology and Safety

2-Amino-5-(diethylamino)toluene Monohydrochloride is classified as toxic if swallowed and may cause an allergic skin reaction.[12] It is also considered very toxic to aquatic life with long-lasting effects.[12] The free base is reported to be a skin sensitizer and a potential occupational hepatotoxin based on animal studies and cases of human ingestion.[8]

Hazard Statement	GHS Code	Reference(s)
Toxic if swallowed	H301	[12]
May cause an allergic skin reaction	H317	[12]
Very toxic to aquatic life with long lasting effects	H410	[12]

Conclusion

2-Amino-5-(diethylamino)toluene Monohydrochloride (CD-2) is a chemical compound with a well-defined, albeit niche, application in the field of photographic chemistry. Its properties and the mechanism of its primary function are understood within this context. However, for an audience in research, particularly in drug development, the available literature is sparse. There is no significant body of work that explores its biological effects, potential therapeutic applications, or its interactions with biological systems. Future research could explore these underexplored aspects of this molecule, but at present, its utility appears to be confined to its role as a color developing agent.

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